

A Comparative Spectroscopic Guide to Piperazine Isomers

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Compound of Interest

Compound Name: *N*-(2-aminoethyl)piperazine-1,4-diethylamine

CAS No.: 31295-54-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the spectroscopic data for the positional isomers of methoxyphenylpiperazine: 1-(2-methoxyphenyl)piperazine, 1-(3-methoxyphenyl)piperazine, and 1-(4-methoxyphenyl)piperazine. The differentiation of these isomers is crucial in drug development and forensic chemistry, where precise structural elucidation is paramount. This document presents a comprehensive analysis of their ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, supported by detailed experimental protocols.

Data Presentation

The following tables summarize the key spectroscopic data for the three isomers, allowing for a direct and objective comparison.

Table 1: ^1H NMR Spectroscopic Data

Compound	Aromatic Protons (δ, ppm)	-OCH ₃ Protons (δ, ppm)	Piperazine Protons (δ, ppm)
1-(2-Methoxyphenyl)piperazine	6.85-6.99 (m, 4H)[1]	3.85 (s, 3H)[1][2]	3.04 (t, 4H), 1.82 (t, 4H)[1]
1-(3-Methoxyphenyl)piperazine	7.18 (t, 1H), 6.74 (dd, 1H), 6.68 (dd, 1H), 6.52 (t, 1H)	3.79 (s, 3H)	3.20-3.35 (m, 8H)
1-(4-Methoxyphenyl)piperazine	7.02 (d, 2H), 7.36 (d, 2H)[3]	3.76 (s, 3H)[3]	3.43 (m, 4H), 3.60 (m, 4H)[3]

Note: Data for the 3- and 4-isomers are for the hydrochloride salts in DMSO-d₆, which may cause slight variations in chemical shifts compared to the free base.

Table 2: ¹³C NMR Spectroscopic Data

Compound	Aromatic Carbons (δ, ppm)	-OCH ₃ Carbon (δ, ppm)	Piperazine Carbons (δ, ppm)
1-(2-Methoxyphenyl)piperazine	152.3, 141.3, 123.3, 121.1, 118.3, 111.4[2]	55.4[2]	54.3, 49.6[2]
1-(3-Methoxyphenyl)piperazine	160.8, 152.8, 130.4, 107.8, 104.5, 101.4	55.5	52.1, 46.0
1-(4-Methoxyphenyl)piperazine	154.2, 145.8, 118.9, 114.8	55.7	51.2, 50.1

Table 3: Infrared (IR) Spectroscopy Data

Compound	Key Absorptions (cm ⁻¹)
1-(2-Methoxyphenyl)piperazine	2938 (C-H stretch), 2821 (C-H stretch), 1591 (C=C aromatic), 1500 (C=O stretch), 1240 (C-O stretch), 748 (aromatic C-H bend)
1-(3-Methoxyphenyl)piperazine	2940 (C-H stretch), 2830 (C-H stretch), 1605 (C=C aromatic), 1490 (C=O stretch), 1210 (C-O stretch), 770 (aromatic C-H bend)
1-(4-Methoxyphenyl)piperazine	2935 (C-H stretch), 2825 (C-H stretch), 1510 (C=C aromatic), 1245 (C-O stretch), 820 (aromatic C-H bend)

Table 4: Mass Spectrometry Data

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)
1-(2-Methoxyphenyl)piperazine	192[4]	150, 135, 120, 92, 77[4]
1-(3-Methoxyphenyl)piperazine	192	150, 135, 107, 77
1-(4-Methoxyphenyl)piperazine	192[5]	177, 150, 135, 108, 77

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

¹H and ¹³C NMR Spectroscopy

Sample Preparation: Approximately 10-20 mg of the analyte was dissolved in 0.5-0.7 mL of deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆). The solution was transferred to a 5 mm NMR tube.

Instrumentation: Spectra were acquired on a 400 MHz NMR spectrometer.

¹H NMR Acquisition:

- Pulse Program: Standard single-pulse sequence.

- Spectral Width: 0-12 ppm.
- Acquisition Time: 3-4 seconds.
- Relaxation Delay: 1 second.
- Number of Scans: 16-64.
- Temperature: 298 K.

¹³C NMR Acquisition:

- Pulse Program: Proton-decoupled pulse sequence.
- Spectral Width: 0-200 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 1024-4096.
- Temperature: 298 K.

Data Processing: The free induction decay (FID) was Fourier transformed, and the resulting spectrum was phase-corrected. The chemical shifts were referenced to the residual solvent peak (CDCl₃: δ 7.26 for ¹H and δ 77.16 for ¹³C; DMSO-d₆: δ 2.50 for ¹H and δ 39.52 for ¹³C).

Fourier Transform Infrared (FTIR) Spectroscopy

Sample Preparation: A small amount of the solid sample was placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory. For liquid samples, a single drop was applied to the crystal.

Instrumentation: A standard FTIR spectrometer equipped with a universal ATR accessory.

Data Acquisition:

- A background spectrum of the clean, empty ATR crystal was recorded.

- The sample spectrum was then recorded from 4000 to 400 cm^{-1} .
- The final spectrum was presented in terms of transmittance.
- Resolution: 4 cm^{-1} .
- Number of Scans: 16.

Mass Spectrometry

Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization (EI) source.

Chromatographic Conditions:

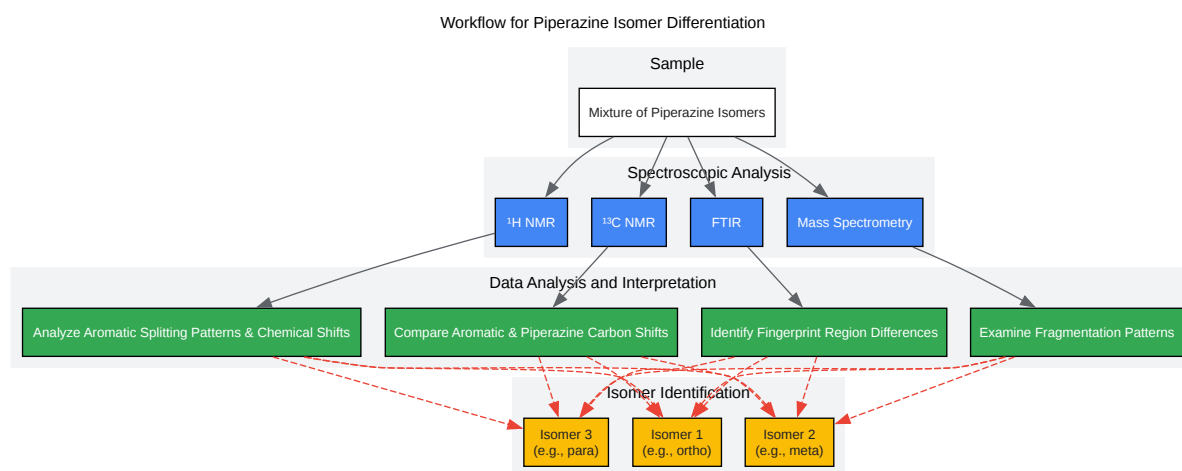
- Column: 30 m x 0.25 mm ID, 0.25 μm film thickness, fused silica capillary column coated with a 5% phenyl methylpolysiloxane phase.
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: Initial temperature of 100°C, ramped to 280°C at a rate of 15°C/min.

Mass Spectrometry Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-550.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic differentiation of piperazine isomers.



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Caption: Spectroscopic workflow for isomer differentiation.

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References

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- [3. 1-\(4-methoxyphenyl\)piperazine hydrochloride\(70849-64-8\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [4. 1-\(2-Methoxyphenyl\)piperazine\(35386-24-4\) 13C NMR spectrum \[chemicalbook.com\]](#)
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